

Application Notes: Preparation of (S)-4-Carboxyphenylglycine Stock Solution

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Compound of Interest

Compound Name: (S)-4-carboxyphenylglycine

Cat. No.: B610634

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Abstract

(S)-4-carboxyphenylglycine is a potent and selective competitive antagonist of group I metabotropic glutamate receptors (mGluRs), with a preference for mGlu1a over mGlu5a subtypes.^{[1][2]} Its utility in neuroscience research necessitates the accurate preparation of stock solutions to ensure experimental reproducibility. This document provides a comprehensive protocol for preparing, storing, and handling stock solutions of **(S)-4-carboxyphenylglycine** for laboratory applications.

Physicochemical and Handling Data

Accurate stock solution preparation begins with precise information regarding the compound's properties. The following table summarizes key quantitative data for **(S)-4-carboxyphenylglycine**. For the most accurate calculations, always use the batch-specific molecular weight found on the product vial's Certificate of Analysis (CoA).^[1]

Parameter	Value	Reference
Molecular Weight	195.17 g/mol	[1][3]
Molecular Formula	C ₉ H ₉ NO ₄	[1]
CAS Number	134052-73-6	[1]
Purity	≥98% (by HPLC)	[1][2]
Recommended Solvent	1 equivalent (eq.) Sodium Hydroxide (NaOH)	[1][2]
Maximum Solubility	100 mM (in 1 eq. NaOH with gentle warming)	[1]
Solid Storage	Room Temperature	[1]
Stock Solution Storage	-20°C for up to one month	[2][4]

Experimental Protocol: Preparation of a 100 mM Stock Solution

This protocol details the steps to prepare a 100 mM stock solution of **(S)-4-carboxyphenylglycine**.

2.1. Materials and Equipment

- **(S)-4-Carboxyphenylglycine** (solid powder)
- 1 M NaOH solution
- Sterile, nuclease-free water
- Calibrated analytical balance
- Sterile conical or microcentrifuge tubes
- Calibrated micropipettes and sterile tips

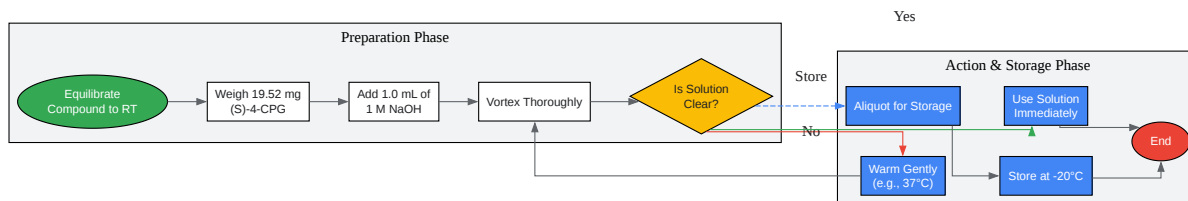
- Vortex mixer
- Water bath or heating block (optional, for gentle warming)

2.2. Step-by-Step Procedure

- **Compound Equilibration:** Before opening the vial, allow the solid **(S)-4-carboxyphenylglycine** to equilibrate to room temperature for at least 60 minutes.^[4] This prevents atmospheric moisture from condensing on the powder.
- **Weighing the Compound:** On a calibrated analytical balance, weigh 19.52 mg of **(S)-4-carboxyphenylglycine** into a sterile tube.
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Final Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ mg/g}$
 - $\text{Mass} = 0.1 \text{ mol/L} \times 0.001 \text{ L} \times 195.17 \text{ g/mol} \times 1000 \text{ mg/g} = 19.52 \text{ mg}$
- **Reconstitution:** Add 1.0 mL of 1 M NaOH to the tube containing the powder. The use of one molar equivalent of NaOH is critical for achieving dissolution.^[1]
- **Dissolution:** Cap the tube securely and vortex the mixture thoroughly. If particulates remain, gentle warming in a water bath (e.g., at 37°C) can aid dissolution. Do not overheat.
- **Final Inspection:** Visually inspect the solution to ensure it is clear and all solid material has dissolved before proceeding.
- **Aliquoting and Storage:** If not for immediate use, dispense the stock solution into single-use aliquots in tightly sealed vials. Store these aliquots at -20°C, where they are generally stable for up to one month.^{[2][4]} It is recommended to avoid repeated freeze-thaw cycles.^[5] For optimal results, solutions should be prepared fresh on the day of use whenever possible.^{[2][4]}

Experimental Workflow Diagram

The following diagram illustrates the key steps and decision points in the stock solution preparation process.



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Caption: Workflow for preparing **(S)-4-carboxyphenylglycine** (S-4-CPG) stock solution.

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